

Technical Guide: (4-Fluorophenyl)trimethoxysilane Molecular Structure & Applications

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Compound of Interest

Compound Name: (4-Fluorophenyl)trimethoxysilane

CAS No.: 53883-61-7

Cat. No.: B1589533

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Executive Summary

(4-Fluorophenyl)trimethoxysilane (CAS: 53883-61-7) is an aryl-substituted organosilane characterized by a fluorinated aromatic ring coupled to a hydrolyzable trimethoxysilyl group.^[1] It serves a dual function in high-value chemical workflows:

- **Medicinal Chemistry:** As a stable, non-toxic surrogate for organometallic reagents in Hiyama cross-coupling reactions, facilitating the synthesis of fluorinated biaryl pharmacophores common in kinase inhibitors and metabolic probes.
- **Materials Science:** As a surface modifier that introduces bio-inert, hydrophobic fluorophenyl moieties onto silica and metal oxide surfaces, critical for reducing non-specific protein adsorption in diagnostic devices.

Molecular Architecture & Physiochemical Properties

Structural Analysis

The molecule consists of a central silicon atom tetrahedrally coordinated to three methoxy (-OCH₃) groups and one 4-fluorophenyl group.[2]

- Electronic Effect:** The fluorine atom at the para position is highly electronegative (Pauling scale: 3.98), exerting a strong inductive electron-withdrawing effect (-I) on the phenyl ring. This deactivates the ring towards electrophilic aromatic substitution but activates the C-Si bond for transmetalation in cross-coupling cycles.
- Steric Environment:** The trimethoxysilyl group is relatively compact compared to triethoxy analogs, leading to faster hydrolysis kinetics. The planar phenyl ring provides a rigid spacer, orienting the fluorine atom away from the substrate surface during self-assembled monolayer (SAM) formation.

Physiochemical Data Table

Property	Value	Notes
IUPAC Name	Trimethoxy(4-fluorophenyl)silane	
CAS Number	53883-61-7	
Molecular Formula	C ₉ H ₁₃ FO ₃ Si	
Molecular Weight	216.28 g/mol	
Physical State	Colorless Liquid	Hygroscopic; store under inert gas (N ₂ /Ar).
Boiling Point	~210–215 °C (est.)	Analogous to Phenyltrimethoxysilane (211°C).
Solubility	Soluble in THF, DCM, Toluene	Reacts/Hydrolyzes in water and alcohols.
Density	~1.1 g/mL (est.)	

Synthesis & Manufacturing

The industrial and laboratory-scale synthesis predominantly utilizes a Grignard reagent approach. This method is preferred for its high yield and ability to introduce the fluorinated aryl group selectively.

Synthetic Pathway (Grignard Route)

The synthesis involves the nucleophilic attack of 4-fluorophenylmagnesium bromide on tetramethyl orthosilicate (TMOS).

Reaction Equation:

Detailed Experimental Protocol

- Reagents: 1-Bromo-4-fluorobenzene (1.0 equiv), Magnesium turnings (1.1 equiv), Tetramethyl orthosilicate (TMOS, 3.0 equiv), Anhydrous THF/Ether.
- Procedure:
 - Activation: Activate Mg turnings with iodine crystals in anhydrous ether under Argon.
 - Grignard Formation: Add 1-Bromo-4-fluorobenzene dropwise to maintain a gentle reflux. Stir for 1-2 hours until Mg is consumed.
 - Silylation: Cool the Grignard solution to 0°C. Add it dropwise to a solution of excess TMOS (to prevent double substitution).
 - Work-up: Allow to warm to room temperature and stir overnight. Filter off magnesium salts under inert atmosphere.
 - Purification: Remove solvent and excess TMOS via fractional distillation under reduced pressure.

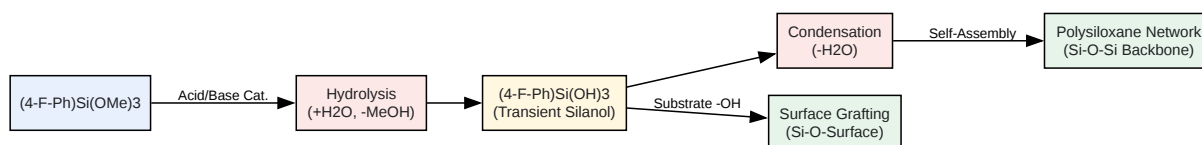
Reactivity Profile

Hydrolysis and Condensation (Sol-Gel Chemistry)

Like all alkoxysilanes, **(4-Fluorophenyl)trimethoxysilane** undergoes hydrolysis in the presence of water to form silanols, which then condense to form siloxane (Si-O-Si) networks.

The fluorine substituent makes the silane more hydrophobic, slightly retarding the initial wetting and hydrolysis compared to non-fluorinated analogs.

Mechanism Visualization (DOT):



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Figure 1: Step-wise hydrolysis and condensation pathway leading to surface functionalization.

Hiyama Cross-Coupling (Drug Development)

In medicinal chemistry, this silane acts as a transmetallation partner. Unlike boronic acids (Suzuki coupling), organosilanes are stable, non-toxic, and compatible with many functional groups. The activation requires a fluoride source (e.g., TBAF) to form a pentacoordinate silicate intermediate.

Mechanism Visualization (DOT):

Synthesis of Fluorinated Scaffolds

The 4-fluorophenyl moiety is a "privileged structure" in drug design. It improves metabolic stability by blocking cytochrome P450 oxidation sites (specifically at the para position) and enhances lipophilicity for better membrane permeability.

- Use Case: Synthesis of kinase inhibitors where the 4-fluorophenyl group fits into hydrophobic pockets.
- Advantage: The silane reagent avoids the toxicity associated with organostannanes (Stille coupling) and the instability of some boronic acids.

Surface Passivation of Medical Devices

In "Lab-on-a-Chip" and diagnostic devices, silica surfaces must be modified to prevent the non-specific binding of proteins.

- Mechanism: The trimethoxysilane anchors to the glass/silica substrate.
- Function: The exposed 4-fluorophenyl group creates a hydrophobic, chemically inert interface that repels aqueous protein solutions, reducing background noise in assays.

Experimental Protocols

Protocol A: Surface Functionalization of Silica Nanoparticles

Objective: Grafting **(4-Fluorophenyl)trimethoxysilane** onto SiO₂ nanoparticles.

- Dispersion: Disperse 1.0 g of silica nanoparticles in 50 mL of Toluene using an ultrasonic bath (30 min).
- Addition: Add 0.5 mL of **(4-Fluorophenyl)trimethoxysilane** (approx. 2.3 mmol) to the suspension.
- Catalysis: Add 50 µL of n-butylamine (catalyst).
- Reaction: Reflux the mixture at 110°C for 24 hours under nitrogen atmosphere.

- Washing: Centrifuge particles (10,000 rpm, 15 min). Wash 3x with Toluene and 2x with Ethanol to remove unreacted silane.
- Curing: Dry in a vacuum oven at 80°C for 4 hours to drive condensation.

Protocol B: Hiyama Coupling for Biaryl Synthesis

Objective: Synthesis of 4-fluoro-4'-methoxybiphenyl.

- Charge: In a Schlenk tube, combine 4-bromoanisole (1.0 mmol), **(4-Fluorophenyl)trimethoxysilane** (1.2 mmol), and Pd(OAc)₂ (5 mol%).
- Activation: Add TBAF (Tetra-n-butylammonium fluoride, 1.0 M in THF, 2.0 equiv).
- Solvent: Add anhydrous THF (5 mL).
- Conditions: Stir at 60°C for 12 hours.
- Workup: Quench with water, extract with ethyl acetate, and purify via silica gel chromatography.

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